

A Comprehensive Safety and Handling Guide for D-Glucose-d4

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Compound of Interest

Compound Name: D-Glucose-d4

Cat. No.: B12403840

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This technical guide provides an in-depth overview of the safety data for **D-Glucose-d4**, compiled for researchers, scientists, and professionals in drug development. The information is based on available Safety Data Sheets (SDS) and chemical databases for **D-Glucose-d4** and its non-deuterated analog, D-(+)-Glucose.

Chemical Identification and Physical Properties

D-Glucose-d4 is a deuterated form of D-Glucose, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling is primarily used for tracer studies in metabolic research and quantitative analysis during drug development.^{[1][2]} While specific safety data for the deuterated compound is limited, the primary chemical properties and toxicological profile are considered analogous to the non-deuterated D-(+)-Glucose, with the main difference being its molecular weight.

Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C ₆ H ₈ D ₄ O ₆	N/A
Molecular Weight	184.18 g/mol	[2]
CAS Number	478529-49-6	[2]
Appearance	White or colorless solid/powder	[3][4]
Melting Point	146 °C (α-form), 150 °C (β-form) (for D-Glucose)	[3][5]
Solubility in Water	~ 470 g/L at 20 °C (for D-Glucose)	[6][7]
Partition Coefficient (n-octanol/water)	log Pow: -3.24 (for D-Glucose)	[7]
Auto-ignition Temperature	Not determined	[6]
Decomposition Temperature	Decomposes starting at 188 °C (for D-Glucose)	[3]

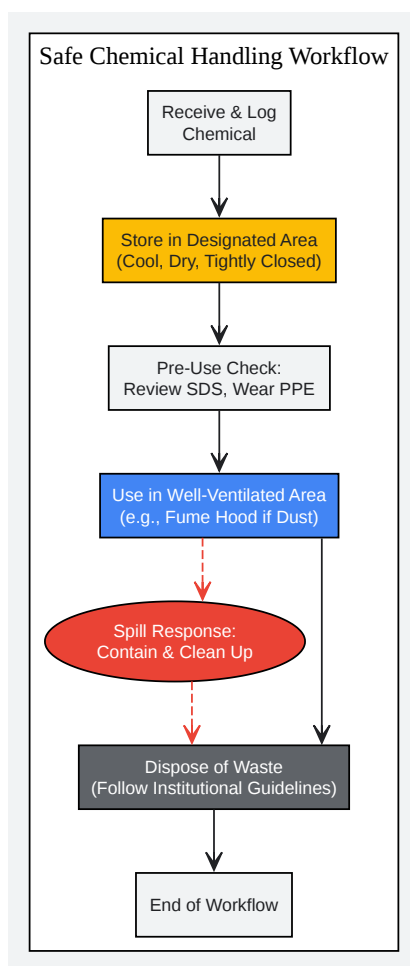
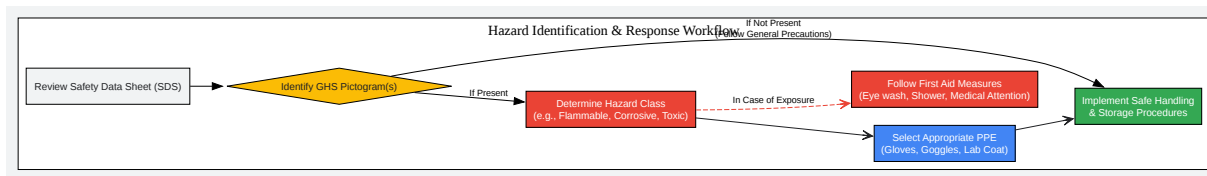
Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), D-(+)-Glucose is not classified as a hazardous substance.[8][9] Consequently, Safety Data Sheets for this substance typically show no GHS hazard pictograms, signal words, or hazard statements.[6][8]

Table 2: GHS Classification for D-(+)-Glucose

Classification	Result	Source
GHS Classification	Not a hazardous substance or mixture	[9] [10]
Hazard Pictograms	None / Void	[6] [8]
Signal Word	None / Void	[6] [8]
Hazard Statements	None / Void	[8]

The logical workflow for assessing chemical hazards based on GHS pictograms is illustrated below. While not applicable to **D-Glucose-d4**, this process is fundamental for laboratory safety.



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